Introduction: The Therapeutic Potential of Brominated Benzoic Acid Derivatives

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Compound of Interest

Compound Name:	*5-Bromo-2-(isopentyloxy)benzoic acid*
CAS No.:	*60783-95-1*
Cat. No.:	*B469578*

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Benzoic acid and its derivatives represent a versatile scaffold in medicinal chemistry, with numerous synthetic analogues demonstrating significant biological activity.[1][2][3] The incorporation of a bromine atom into the benzoic acid backbone can enhance the lipophilicity and metabolic stability of a compound, often leading to improved potency and pharmacokinetic properties.[4][5] This has led to the investigation of brominated benzoic acid derivatives in a range of therapeutic areas, including oncology[6][7], inflammation[8][9][10][11], and neurology.[12][13]

This guide focuses on a specific subclass: derivatives of **5-Bromo-2-(isopentyloxy)benzoic acid**. For the purpose of these application notes, we will refer to a hypothetical lead candidate from this series as BPT-001. We will outline the strategic considerations and detailed protocols for assessing the in-vivo efficacy of BPT-001 in a breast cancer model, as well as its preclinical pharmacokinetic profile. The methodologies described are synthesized from established, peer-reviewed in-vivo studies on structurally related compounds.

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Application Note I: In-Vivo Efficacy Evaluation in an ERα+ Breast Cancer Xenograft Model

The rationale for this study is grounded in findings that certain benzoic acid derivatives can act as potent Selective Estrogen Receptor Degraders (SERDs), a validated therapeutic strategy for Estrogen Receptor α (ERα) positive breast cancers.[6] This protocol is designed to assess the anti-tumor activity of BPT-001 in a widely accepted preclinical model.

Causality of Experimental Design: The choice of an MCF-7 human breast cancer xenograft model is critical. MCF-7 cells are ERα-positive and their growth is estrogen-dependent, making them highly relevant for testing SERD candidates.[6] The use of immunodeficient nude mice is necessary to prevent the rejection of the human tumor graft. Daily administration of the compound allows for sustained target engagement, while monitoring tumor volume and body weight provides a dual assessment of efficacy and systemic toxicity.[6]

Protocol 1: BPT-001 Efficacy in MCF-7 Xenograft Model

1. Animal Model and Husbandry:

- Species: Female athymic nude mice (e.g., BALB/c nude), 6-8 weeks old.
- Acclimatization: Acclimatize animals for at least 7 days under standard laboratory conditions (22±2°C, 55±10% humidity, 12-hour light/dark cycle) with ad libitum access to sterile food and water.
- Estrogen Supplementation: To support the growth of estrogen-dependent MCF-7 tumors, implant a 17β-estradiol pellet (e.g., 0.72 mg, 60-day release) subcutaneously in the dorsal flank of each mouse 24 hours before tumor cell inoculation.

2. Tumor Cell Inoculation:

- Culture MCF-7 cells in appropriate media (e.g., Eagle's Minimum Essential Medium with 10% FBS and 0.01 mg/mL human insulin).
- Harvest cells during the logarithmic growth phase and resuspend in a 1:1 mixture of serum-free medium and Matrigel®.
- Subcutaneously inject 5 x 10^6 cells in a volume of 0.1 mL into the right flank of each mouse.

3. Study Groups and Randomization:

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- Monitor tumor growth using calipers. When tumors reach an average volume of 100-150 mm^3, randomize mice into treatment groups (n=8-10 per group).
- Group 1: Vehicle Control (e.g., 0.5% w/v methylcellulose in sterile water).
- Group 2: BPT-001 (e.g., 5 mg/kg).
- Group 3: BPT-001 (e.g., 10 mg/kg).
- Group 4: Positive Control (e.g., AZD9496 at 6 mg/kg)[6].

4. Compound Preparation and Administration:

- Prepare a suspension of BPT-001 in the vehicle solution daily.
- Administer the compound or vehicle orally (p.o.) via gavage once daily for 21-28 days. The dosing volume should be consistent (e.g., 10 mL/kg).

5. Monitoring and Endpoints:

- Tumor Volume: Measure tumor dimensions with digital calipers twice weekly. Calculate tumor volume using the formula: (Length x $Width^2$)/2.
- Body Weight: Record the body weight of each animal twice weekly as an indicator of general health and toxicity.
- Clinical Observations: Monitor animals daily for any signs of distress or adverse reactions.
- Study Termination: At the end of the treatment period, euthanize mice via an approved method (e.g., CO_2 asphyxiation followed by cervical dislocation). Excise tumors, weigh them, and process for further analysis (e.g., histology, Western blot for ERα degradation).

Application Note II: Preclinical Pharmacokinetic (PK) and Tissue Distribution Analysis

Understanding a compound's absorption, distribution, metabolism, and excretion (ADME) profile is fundamental to its development.[13] A well-designed PK study provides critical data on bioavailability, half-life, and exposure levels, which are essential for correlating dose with efficacy and toxicity.[12][14] This protocol outlines a single-dose PK study in rats, a standard preclinical species.

Causality of Experimental Design: Administering the compound via both intravenous (IV) and oral (PO) routes is essential. The IV dose provides a baseline for 100% bioavailability, allowing for the calculation of absolute oral bioavailability from the PO dose data.[8] The selection of multiple time points for blood sampling is crucial to accurately model the concentration-time

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curve and derive key PK parameters like Cmax, Tmax, and AUC (Area Under the Curve).[14] A tissue distribution component is included to identify potential sites of accumulation, which can be linked to both efficacy and off-target toxicity.[12][13]

Protocol 2: Single-Dose Pharmacokinetic Study of BPT-001 in Rats

1. Animal Model:

- Species: Male Sprague-Dawley rats, 8-10 weeks old, fitted with jugular vein catheters for serial blood sampling.
- Acclimatization: Acclimatize animals for at least 5 days post-surgery.

2. Study Groups and Dosing:

- Group 1 (IV): Administer BPT-001 at 2 mg/kg via the tail vein. (n=4).
- Group 2 (PO): Administer BPT-001 at 10 mg/kg via oral gavage. (n=4).

3. Compound Formulation:

- IV Formulation: Dissolve BPT-001 in a suitable vehicle (e.g., 20% Solutol HS 15 in saline).
- PO Formulation: Suspend BPT-001 in a vehicle such as 0.5% methylcellulose.

4. Blood and Tissue Sample Collection:

- Blood Sampling (IV): Collect blood samples (approx. 200 µL) from the jugular vein catheter at pre-dose and at 2, 5, 15, 30 minutes, and 1, 2, 4, 8, and 24 hours post-dose.[14]
- Blood Sampling (PO): Collect blood samples at pre-dose and at 15, 30 minutes, and 1, 2, 4, 6, 8, and 24 hours post-dose.
- Sample Processing: Place blood into tubes containing an anticoagulant (e.g., K_2EDTA). Centrifuge at 4,500 rpm for 10 minutes at 4°C to separate plasma. Store plasma at -80°C until analysis.
- Tissue Distribution (Satellite Group): For a separate cohort of animals dosed orally (10 mg/kg), euthanize animals at selected time points (e.g., 1, 4, and 24 hours). Harvest key tissues (liver, kidney, lung, brain, tumor if applicable), rinse, weigh, and store at -80°C.[12]

5. Bioanalytical Method:

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- Develop and validate a sensitive and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of BPT-001 in plasma and tissue homogenates.[14] The method should meet regulatory standards for accuracy, precision, and stability.

6. Data Analysis:

- Use non-compartmental analysis software (e.g., Phoenix WinNonlin) to calculate pharmacokinetic parameters from the plasma concentration-time data. Key parameters include: Cmax (maximum concentration), Tmax (time to Cmax), AUC (area under the curve), $t_{1/2}$ (half-life), CL (clearance), and Vd (volume of distribution).[8]
- Calculate absolute oral bioavailability (F%) using the formula: F% = (AUC_PO / AUC_IV) x (Dose_IV / Dose_PO) x 100.

Data Presentation

Table 1: Hypothetical In-Vivo Efficacy Data for BPT-001

Treatment Group	Dose (mg/kg, p.o.)	Final Tumor Volume (mm^3)	Tumor Growth Inhibition (%)	Final Body Weight Change (%)
Vehicle Control	-	1250 ± 150	-	+5.2%
BPT-001	5	625 ± 95	50%	+3.1%
BPT-001	10	310 ± 70	75%	+1.5%
Positive Control	6	450 ± 80	64%	+2.8%

Table 2: Hypothetical Pharmacokinetic Parameters for BPT-001 in Rats

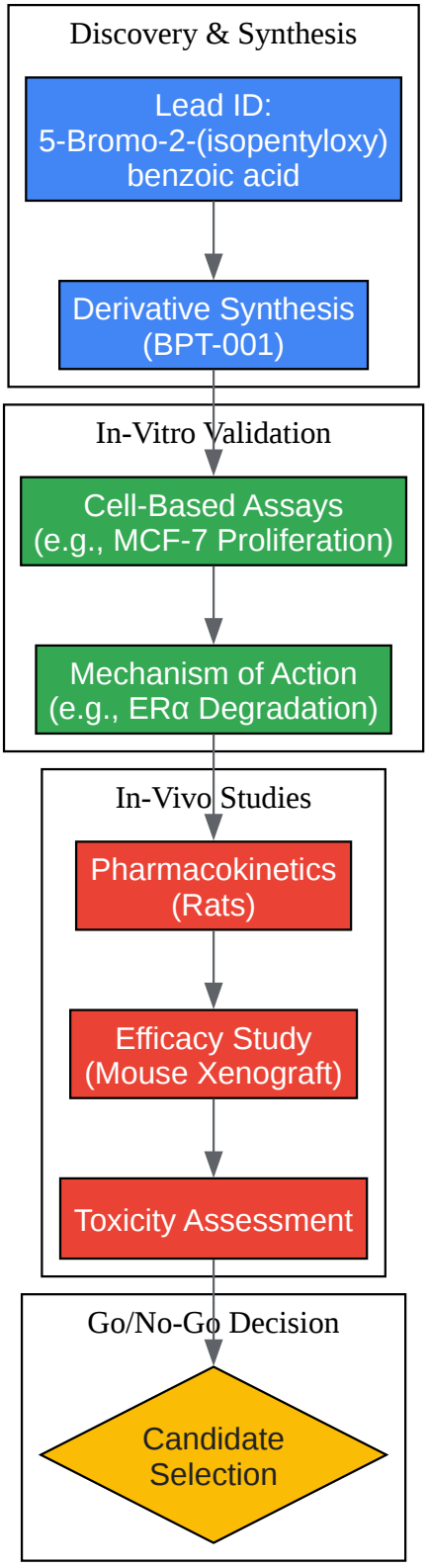
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Parameter	IV Administration (2 mg/kg)	PO Administration (10 mg/kg)
Cmax (ng/mL)	2150	850
Tmax (h)	0.08	1.0
AUC_{0-t} (ng·h/mL)	3400	6800
$t_{1/2}$ (h)	4.5	5.2
CL (L/h/kg)	0.59	-
Vd (L/kg)	3.8	-
Oral Bioavailability (F%)	-	40%

Visualizations

Overall Preclinical Workflow

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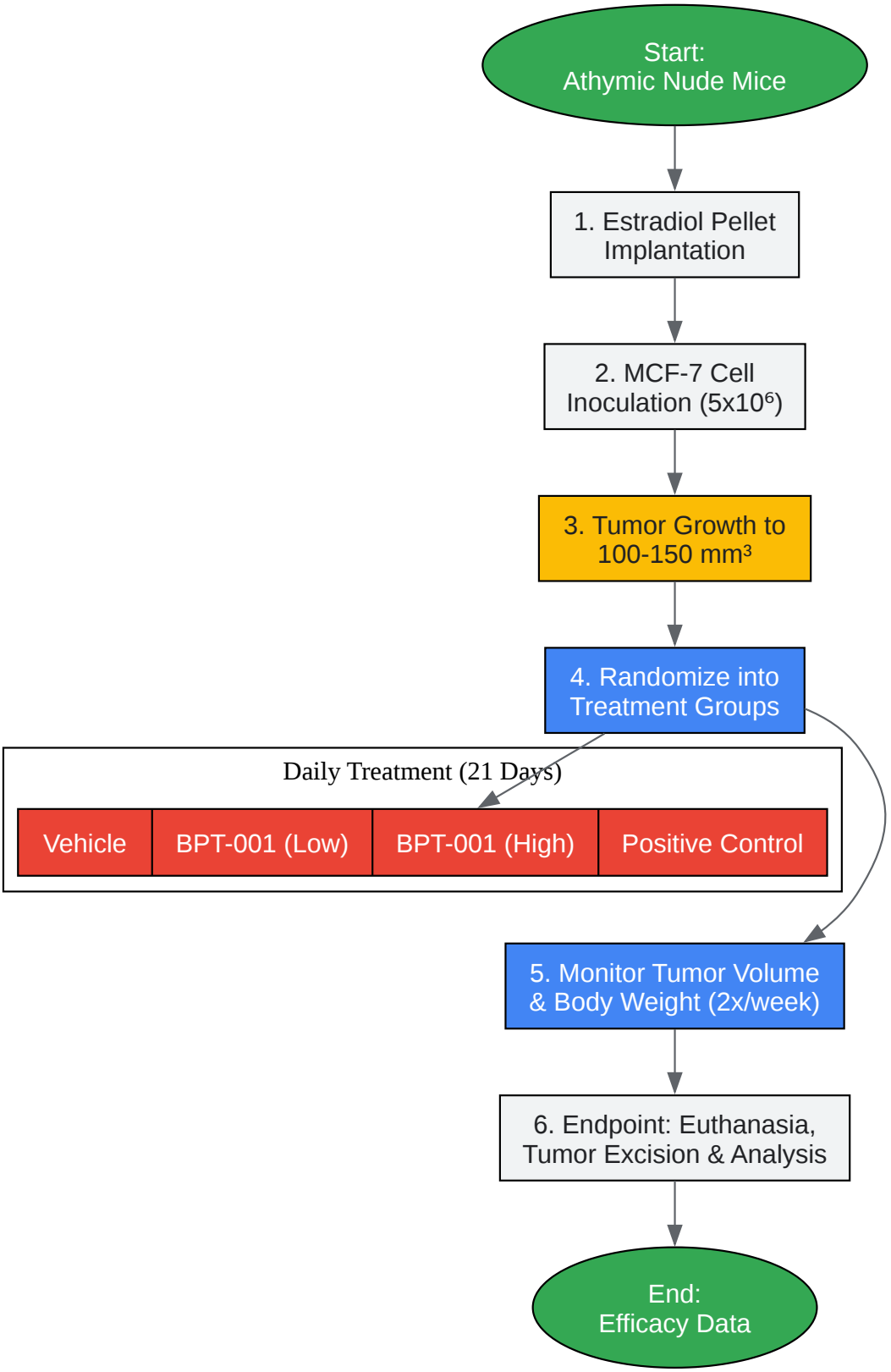


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Caption: High-level workflow for preclinical development of BPT-001.

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Xenograft Efficacy Study Workflow



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Caption: Step-by-step workflow for the in-vivo xenograft efficacy study.

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